

TM5441 Storage & Handling Specifications

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Compound Focus: TM5441

CAS No.: 1190221-43-2

Cat. No.: S545470

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The table below summarizes the key storage information for **TM5441** as provided by the manufacturer's safety data sheet [1].

Form	Recommended Storage Temperature	Documented Stability Duration
Powder	-20°C	3 years [1]
	4°C	2 years [1]
Solution (in solvent)	-80°C	6 months [1]
	-20°C	1 month [1]

Chemical Identifiers:

- **CAS Number:** 1190221-43-2 [1]
- **Formula:** C₂₁H₁₇ClN₂O₆ [1]
- **Molecular Weight:** 428.82 g/mol [1]

Experimental Protocols from Literature

Researchers typically administer **TM5441** orally to mice, either by mixing it directly with diet or potentially via oral gavage. Here are the standard protocols used in recent studies:

- **Dosing in High-Fat Diet (HFD):** **TM5441** is mixed directly with a powdered HFD, then shaped into pellets. A common dosage is **15 mg/kg of body weight per day**, calculated based on the average amount of diet consumed by the mice [2]. Another study used a dosage of **20 mg/kg** administered orally [3] [4].
- **Treatment Duration:** Studies involve treatment periods ranging from **4 weeks** (intervention in established disease) to **10-21 weeks** (prevention from the start of HFD feeding) [2] [4].

Troubleshooting & FAQ

This section addresses common issues and questions you might encounter.

Q1: The solution I stored at -20°C has precipitated. What should I do? **A:** This is a common issue with compounds near their solubility limit.

- **Step 1:** Gently warm the solution to room temperature and vortex thoroughly. If the precipitate dissolves completely, the compound is likely still stable for immediate use.
- **Step 2:** If precipitate remains, briefly warm the vial in a water bath at 37°C with gentle agitation. **Avoid excessive heating or sonication** as this may degrade the compound.
- **Step 3:** If the precipitate persists, do not use the solution for critical experiments. Re-constitute a fresh aliquot from powder stock. Always visually inspect solutions before use.

Q2: How can I verify that my stored TM5441 solution is still biologically active? **A:** Since direct stability data is scarce, activity is inferred through experimental validation.

- **Positive Control:** Include a positive control group in your *in vivo* experiments. For example, in an HFD-induced obesity model, the group treated with freshly prepared **TM5441** should show a significant suppression of body weight gain compared to the HFD control group, as demonstrated in the literature [2] [4]. If your stored sample produces this expected effect, it confirms retained activity.
- **Biomarker Analysis:** In cell-based experiments, you can assess the inhibition of PAI-1 activity. Treat cells with your stored **TM5441** and measure downstream biomarkers, such as the expression of thermogenesis-related genes (e.g., UCP1 in brown adipose tissue) or improvements in insulin signaling markers (p-Akt, p-GSK3β) [2] [4]. Comparable results to a fresh sample indicate the solution is active.

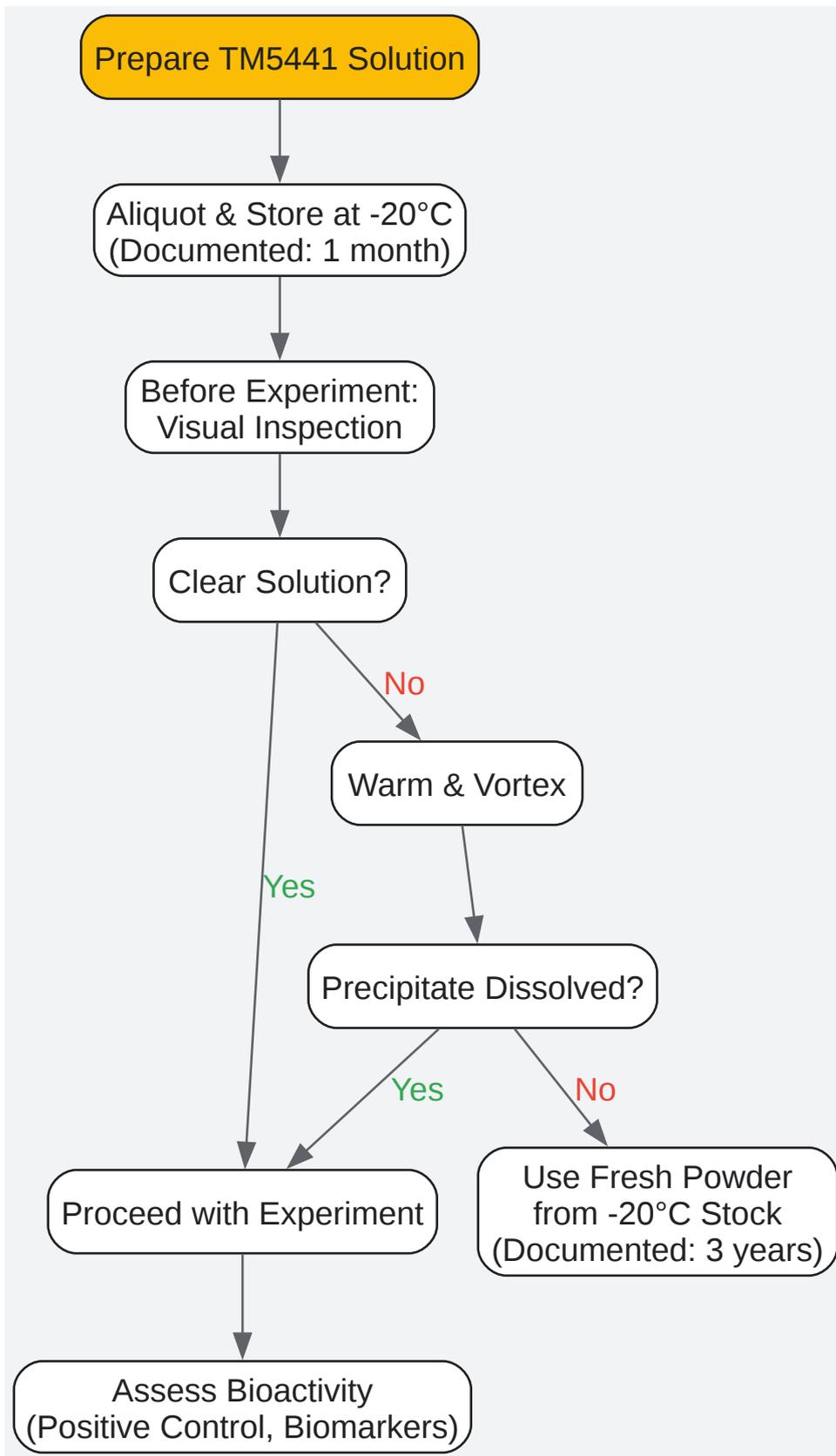
Q3: I don't have access to a -80°C freezer. Can I still make stock solutions? **A:** Yes, but with a more conservative approach.

- It is highly recommended to prepare **small, single-use aliquots** at a concentration ready for your experiments.

- Store these aliquots at **-20°C** and use them **within one month** [1].
- Avoid repeated freeze-thaw cycles. Thaw an aliquot immediately before use and discard any unused portion.

Experimental Workflow for Stability Assessment

The following diagram outlines a logical workflow for handling **TM5441** and assessing solution stability, based on the information above.



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Key Recommendations Summary

To ensure experimental consistency and reproducibility with **TM5441**, please adhere to the following core practices:

- **Prioritize Powder Storage:** For long-term stability, store the compound as a powder at **-20°C** or lower.
- **Minimize Solution Storage Time:** Treat the **1-month stability at -20°C** as a maximum. Where possible, prepare solutions immediately before use.
- **Use Aliquots:** Always aliquot stock solutions to avoid repeated freeze-thaw cycles.
- **Validate Biologically:** Corroborate the activity of your stored solutions through positive controls in your biological assays.

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References

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To cite this document: Smolecule. [TM5441 Storage & Handling Specifications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545470#tm5441-stability-in-solution-storage>]

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